

In-Depth Technical Guide to D149 Dye (CAS Number: 786643-20-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D149 Dye

Cat. No.: B15553602

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

D149 dye, also known as Indoline dye D149, is a metal-free organic sensitizer that has garnered significant attention in the field of renewable energy, particularly for its application in dye-sensitized solar cells (DSSCs).^{[1][2][3]} Its chemical name is 5-[[4-[4-(2,2-Diphenylethenyl)phenyl]-1,2,3-3a,4,8b-hexahydrocyclopent[b]indol-7-yl]methylene]-2-(3-ethyl-4-oxo-2-thioxo-5-thiazolidinylidene)-4-oxo-3-thiazolidineacetic acid.^{[2][4]} This guide provides a comprehensive overview of the core properties of **D149 dye**, including its chemical, physical, photophysical, and electrochemical characteristics, along with detailed experimental protocols for its application and characterization.

Chemical and Physical Properties

D149 is a complex organic molecule with an empirical formula of $C_{42}H_{35}N_3O_4S_3$ and a molecular weight of 741.94 g/mol.^[2] It typically appears as a solid.^[2] The dye is known for its high molar extinction coefficient, which contributes to its excellent light-harvesting capabilities in DSSCs.^[3]

Quantitative Data

The following tables summarize the key quantitative properties of the **D149 dye**.

Table 1: Molecular and Physical Properties of **D149 Dye**

Property	Value	Reference
CAS Number	786643-20-7	[2]
Molecular Formula	C ₄₂ H ₃₅ N ₃ O ₄ S ₃	[2]
Molecular Weight	741.94 g/mol	[2]
Appearance	Solid	[2]
Melting Point	284-289 °C	[2]
Solubility	Soluble in DMSO	[5][6]

Table 2: Photophysical Properties of **D149 Dye**

Property	Value	Conditions	Reference
Absorption Maximum (λ _{max})	531 nm	[2]	
525-550 nm	In various solvents	[1]	
530 nm	[7]		
540 nm	[3]		
Molar Extinction Coefficient (ε)	68,700 M ⁻¹ cm ⁻¹	at 540 nm	[3]
	24,190 M ⁻¹ cm ⁻¹	[8]	
Fluorescence Lifetime (τ)	100–720 ps	In different solvents	[1]
< 120 ps	Adsorbed on a surface	[1]	
310 ps	In benzene	[1]	
40 ± 10 ps (54%), 630 ± 60 ps (46%)	In toluene	[1]	

Table 3: Electrochemical Properties of **D149 Dye**

Property	Value	Conditions	Reference
HOMO Energy Level	Varies with conditions		
LUMO Energy Level	Varies with conditions		
Redox Potential	Varies with conditions		

Experimental Protocols

Synthesis and Purification

A detailed, publicly available, step-by-step synthesis protocol for **D149 dye** is not readily found in the scientific literature, as it is a commercially available dye. However, based on the synthesis of similar indoline dyes, a plausible synthetic route would involve a multi-step process.

General Synthetic Strategy: The synthesis would likely begin with the construction of the indoline core structure, followed by the introduction of the triphenylamine donor group and the rhodanine-3-acetic acid acceptor group through a series of condensation and coupling reactions.

Purification: Purification of the final product is crucial for optimal performance. A general protocol for purifying indoline dyes involves the following steps:

- **Column Chromatography:** The crude product is typically purified by column chromatography on silica gel. A gradient elution system, often using a mixture of a non-polar solvent (like hexane or toluene) and a more polar solvent (like ethyl acetate or dichloromethane), is employed to separate the desired product from impurities.
- **Recrystallization:** Further purification can be achieved by recrystallization from a suitable solvent or solvent mixture. This process involves dissolving the dye in a minimum amount of a hot solvent in which it has high solubility and then allowing it to cool slowly, causing the pure dye to crystallize out while impurities remain in the solution.

- Characterization: The purity and identity of the synthesized **D149 dye** should be confirmed using various analytical techniques, including:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.[\[1\]](#)
 - Mass Spectrometry (MS): To verify the molecular weight.
 - Fourier-Transform Infrared (FTIR) Spectroscopy: To identify functional groups.
 - UV-Vis Spectroscopy: To determine the absorption spectrum and confirm the photophysical properties.[\[1\]](#)

Fabrication of D149-Sensitized Solar Cell (DSSC)

The following is a detailed protocol for the fabrication of a dye-sensitized solar cell using **D149 dye**.

Materials and Reagents:

- Fluorine-doped Tin Oxide (FTO) coated glass substrates
- Titanium dioxide (TiO_2) paste (e.g., P25)
- **D149 dye**
- Co-adsorbent (e.g., chenodeoxycholic acid - CDCA)
- Solvent for dye solution (e.g., a mixture of acetonitrile and tert-butanol)
- Platinum (Pt) precursor for counter electrode (e.g., H_2PtCl_6)
- Electrolyte solution (e.g., containing an I^-/I_3^- redox couple)
- Surlyn sealant

Procedure:

- Preparation of TiO_2 Photoanode:

- Clean the FTO glass substrates by sonicating in a sequence of detergent, deionized water, acetone, and isopropanol.
- Apply a layer of TiO_2 paste onto the conductive side of the FTO glass using a technique like screen printing or doctor-blading.
- Sinter the TiO_2 -coated FTO glass at high temperatures (e.g., 450-500 °C) to create a mesoporous film with good electrical contact to the FTO.
- Dye Sensitization:
 - Prepare a dye solution by dissolving **D149 dye** (e.g., 0.3-0.5 mM) and a co-adsorbent like CDCA in a suitable solvent mixture (e.g., acetonitrile/tert-butanol 1:1 v/v). The co-adsorbent helps to prevent dye aggregation on the TiO_2 surface.
 - Immerse the cooled TiO_2 photoanode into the dye solution and leave it for several hours (e.g., 12-24 hours) at room temperature to ensure complete dye adsorption.
 - After sensitization, rinse the photoanode with the same solvent used for the dye solution to remove any non-adsorbed dye molecules.
- Preparation of the Counter Electrode:
 - Clean another FTO glass substrate.
 - Deposit a thin layer of platinum on the conductive side of the FTO glass. This can be done by drop-casting a solution of H_2PtCl_6 in isopropanol and then heating it at around 400 °C.
- Assembly of the DSSC:
 - Place a Surlyn sealant frame on the dye-sensitized TiO_2 photoanode.
 - Place the platinum-coated counter electrode on top of the photoanode, with the conductive sides facing each other.
 - Heat the assembly to melt the Surlyn and seal the cell, leaving a small opening for electrolyte injection.

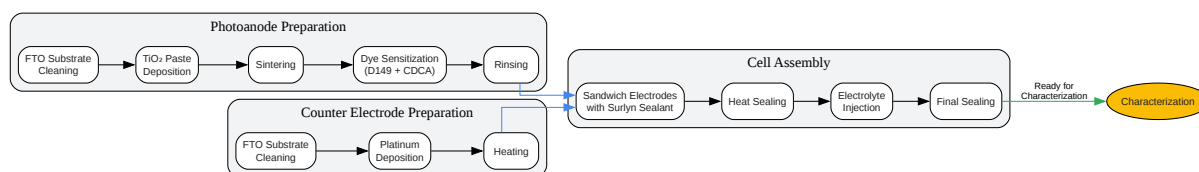
- Introduce the electrolyte solution into the cell through the opening via vacuum backfilling.
- Seal the opening completely.

Characterization of D149 Dye and DSSCs

- UV-Vis Spectroscopy: To determine the absorption spectrum of the **D149 dye** in solution and when adsorbed on the TiO₂ film.[1]
- Fluorimetry: To measure the emission spectrum and fluorescence lifetime of the dye.[1]
- Cyclic Voltammetry (CV): To determine the HOMO and LUMO energy levels and the redox potential of the dye.
- Current-Voltage (I-V) Characteristics: To measure the key performance parameters of the fabricated DSSC, including the short-circuit current (J_{sc}), open-circuit voltage (V_{oc}), fill factor (FF), and power conversion efficiency (η).
- Incident Photon-to-Current Conversion Efficiency (IPCE): To determine the quantum efficiency of the solar cell at different wavelengths of light.

Diagrams

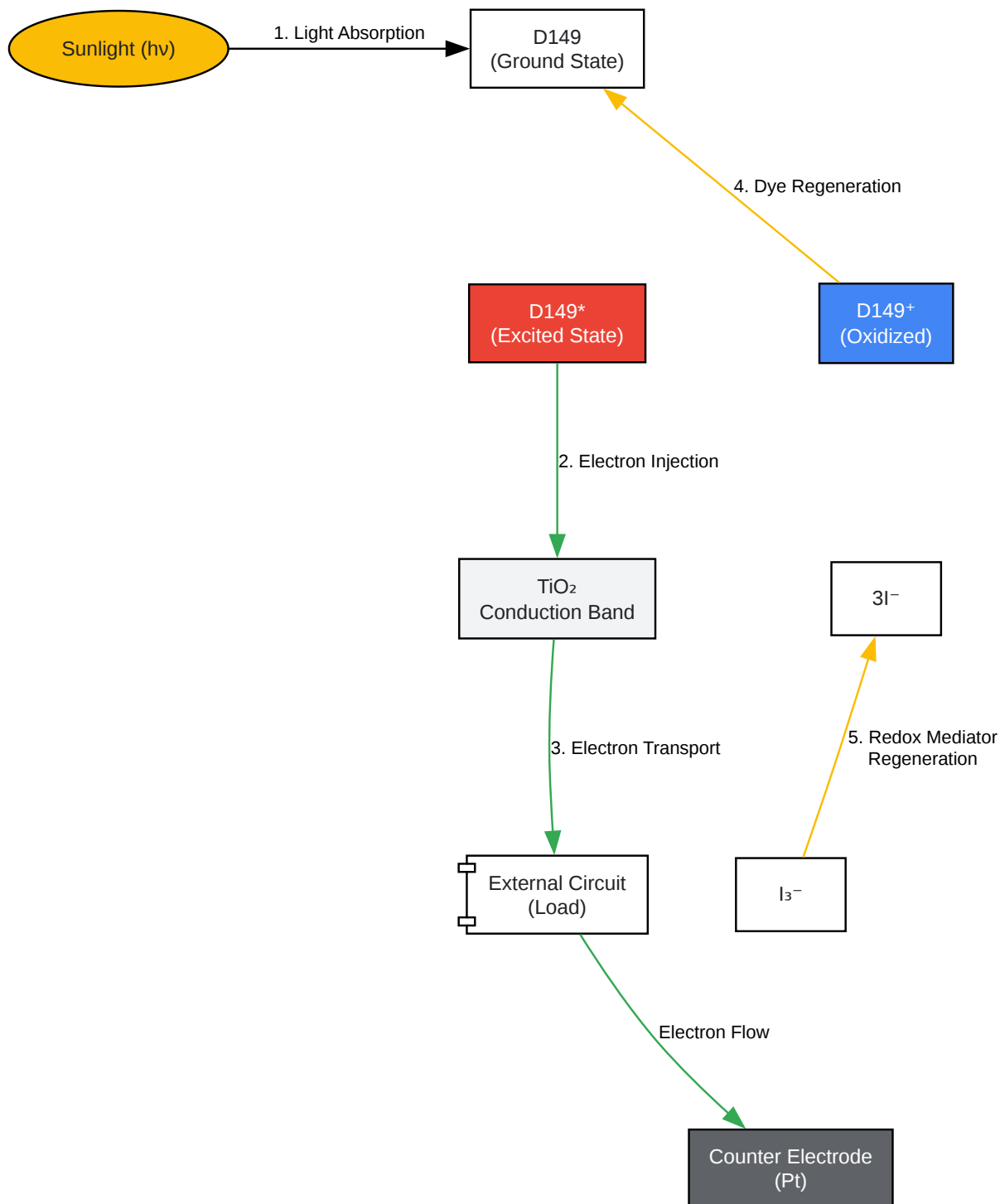
DSSC Fabrication Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the fabrication of a **D149 dye**-sensitized solar cell.

Electron Transfer Pathway in a D149-Sensitized Solar Cell



[Click to download full resolution via product page](#)

Caption: Key steps in the operation of a **D149 dye**-sensitized solar cell.

Conclusion

The **D149 dye** stands out as a highly efficient metal-free organic sensitizer for dye-sensitized solar cells. Its strong light absorption in the visible spectrum, coupled with favorable electrochemical properties, makes it a subject of ongoing research and development. This technical guide has provided a consolidated overview of its key properties and detailed experimental protocols for its application, serving as a valuable resource for professionals in the fields of materials science, renewable energy, and drug development. Further research into novel co-adsorbents and electrolyte systems may unlock even greater potential for D149 and similar indoline dyes in next-generation photovoltaic technologies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. D149 色素 98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 3. D149 Dye | indoline dye | CAS# 786643-20-7 | InvivoChem [invivochem.com]
- 4. 5-[[4-[4-(2,2-Diphenylethenyl)phenyl]-1,2,3-3a,4,8b-hexahydrocyclopent[b]indol-7-yl]methylene]-2-(3-ethyl-4-oxo-2-thioxo-5-thiazolidinylidene)-4-oxo-3-thiazolidineacetic acid, Indoline dye D149, Purple Dye (1 x 25 mg) | Reagentia [reagentia.eu]
- 5. medchemexpress.com [medchemexpress.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide to D149 Dye (CAS Number: 786643-20-7)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15553602#d149-dye-cas-number-786643-20-7-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com